

A Technical Guide to the Physical and Chemical Properties of Lanthanum Sulfate

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Compound of Interest

Compound Name: Lanthanum sulfate

Cat. No.: B162627

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Audience: Researchers, Scientists, and Drug Development Professionals

Introduction: **Lanthanum sulfate**, with the chemical formula $\text{La}_2(\text{SO}_4)_3$, is an inorganic compound of the rare earth element lanthanum. It exists as an anhydrous salt and in several hydrated forms, with the nonahydrate ($\text{La}_2(\text{SO}_4)_3 \cdot 9\text{H}_2\text{O}$) and octahydrate ($\text{La}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$) being the most common.[1] This compound serves as a key intermediate in the extraction of lanthanum from its ores and is utilized in a variety of applications, including catalysis, water treatment, and the production of specialty glass and phosphors.[2][3][4] For researchers and professionals in drug development, understanding the precise physical and chemical properties of **lanthanum sulfate** is crucial for its potential application in areas such as biomedical imaging and novel material synthesis.[4][5] This guide provides an in-depth overview of its core properties, supported by experimental protocols and data.

Physical Properties

Lanthanum sulfate is typically a white, odorless, crystalline solid or powder.[1][6] The hydrated forms are known to be deliquescent, meaning they have a strong tendency to absorb moisture from the air.[7]

Quantitative Physical Data

The key physical properties of anhydrous and hydrated **lanthanum sulfate** are summarized below for easy comparison.

| Property | Anhydrous (La ₂ (SO ₄) ₃) | Nonahydrate (La ₂ (SO ₄) ₃ ·9H ₂ O) | Source(s) |
|-----------------------|---|---|-----------|
| Molar Mass | 566.00 g/mol | 728.15 g/mol | [1][6] |
| Appearance | Colorless powder | White solid, colorless crystals | [1][8] |
| Density | 3.60 g/cm ³ (at 15 °C) | 2.82 g/cm ³ | [1][8] |
| Melting Point | Decomposes at high temperatures (see Section 2.1) | Decomposes upon heating | [1][8] |
| Crystal Structure | Monoclinic (β-form) | Hexagonal | [1][9] |
| Solubility in Water | 2.14 g/100 g (25 °C) 0.69 g/100 g (100 °C) | 2.7 g/100 mL (20 °C) | [1][8] |
| Solubility in Ethanol | Sparingly soluble to insoluble | Insoluble | [1][8] |

Crystal Structure

The crystal structure of **lanthanum sulfate** varies with its hydration state. The nonahydrate, La₂(SO₄)₃·9H₂O, crystallizes in a hexagonal system with the space group P6₃.^[1] A polymorphic anhydrous form, β-La₂(SO₄)₃, obtained through thermal dehydration, exhibits a monoclinic crystal system with the space group C2/c.^{[9][10]}

Chemical Properties

Lanthanum sulfate is a moderately water and acid-soluble source of lanthanum.^{[2][7]} Its chemical behavior is characterized by its thermal decomposition pathway and its interactions in aqueous solutions.

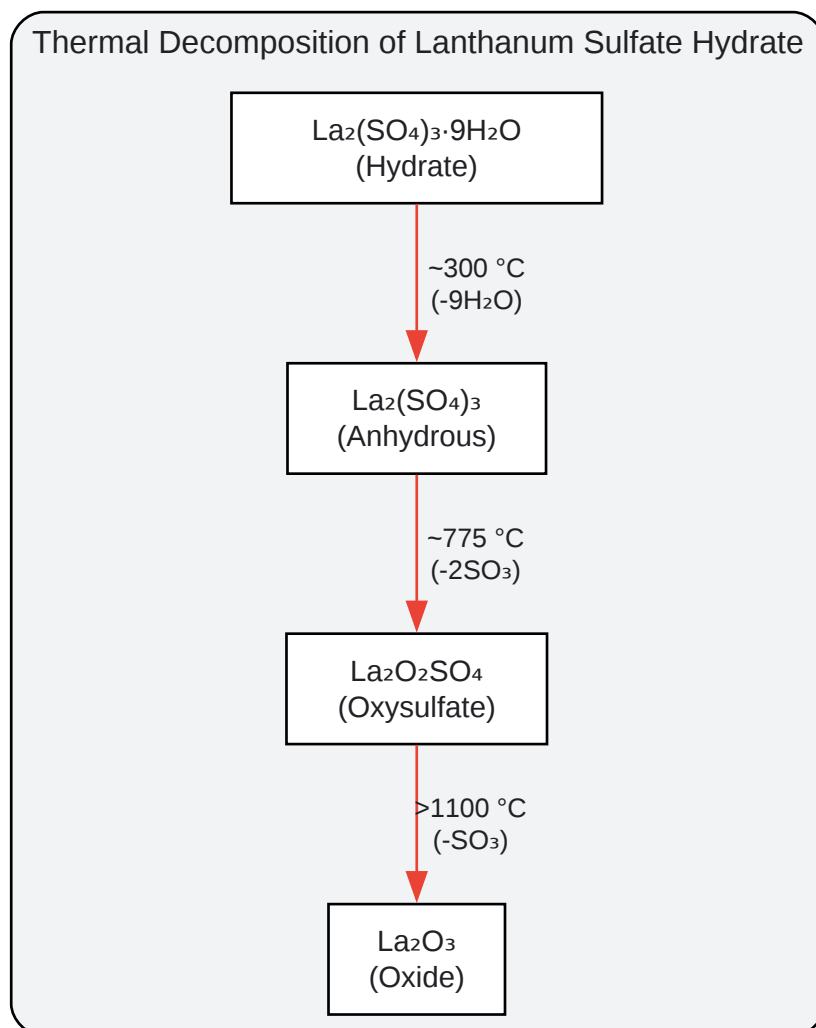
Thermal Stability and Decomposition

Lanthanum sulfate undergoes a multi-stage decomposition upon heating. The hydrated forms first lose water molecules to yield the anhydrous salt.^[1] The anhydrous form is stable up to a

certain temperature, after which it decomposes into lanthanum oxysulfate ($\text{La}_2\text{O}_2\text{SO}_4$) and finally into lanthanum(III) oxide (La_2O_3) at higher temperatures.[1][11]

The decomposition pathway is as follows:

- Dehydration: $\text{La}_2(\text{SO}_4)_3 \cdot 9\text{H}_2\text{O} \rightarrow \text{La}_2(\text{SO}_4)_3 + 9\text{H}_2\text{O}$ (occurs in stages, complete around 300 °C)[1]
- First Decomposition: $\text{La}_2(\text{SO}_4)_3 \rightarrow \text{La}_2\text{O}_2\text{SO}_4 + 2\text{SO}_3$ (occurs at approximately 775 °C)[1]
- Final Decomposition: $\text{La}_2\text{O}_2\text{SO}_4 \rightarrow \text{La}_2\text{O}_3 + \text{SO}_3$ (occurs at approximately 1100-1150 °C)[1][8]



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A simplified diagram of the thermal decomposition pathway.

Reactivity and Complex Formation

In aqueous solutions, **lanthanum sulfate** can form complex ions. Sulfate can act as a ligand, binding to the La^{3+} ion to form species such as LaSO_4^+ .^[12] The formation of these sulfato-complexes is an endothermic process, with the concentration of the complex increasing with temperature.^[13] Lanthanum metal readily dissolves in dilute sulfuric acid to form solutions containing the aquated La(III) ion, which likely exists as the complex ion $[\text{La}(\text{OH}_2)_9]^{3+}$.^[14] While soluble in acids, lanthanum compounds are generally stable in alkaline solutions.^[15]

Experimental Protocols

This section details methodologies for the synthesis and analysis of **lanthanum sulfate**, relevant for laboratory and research settings.

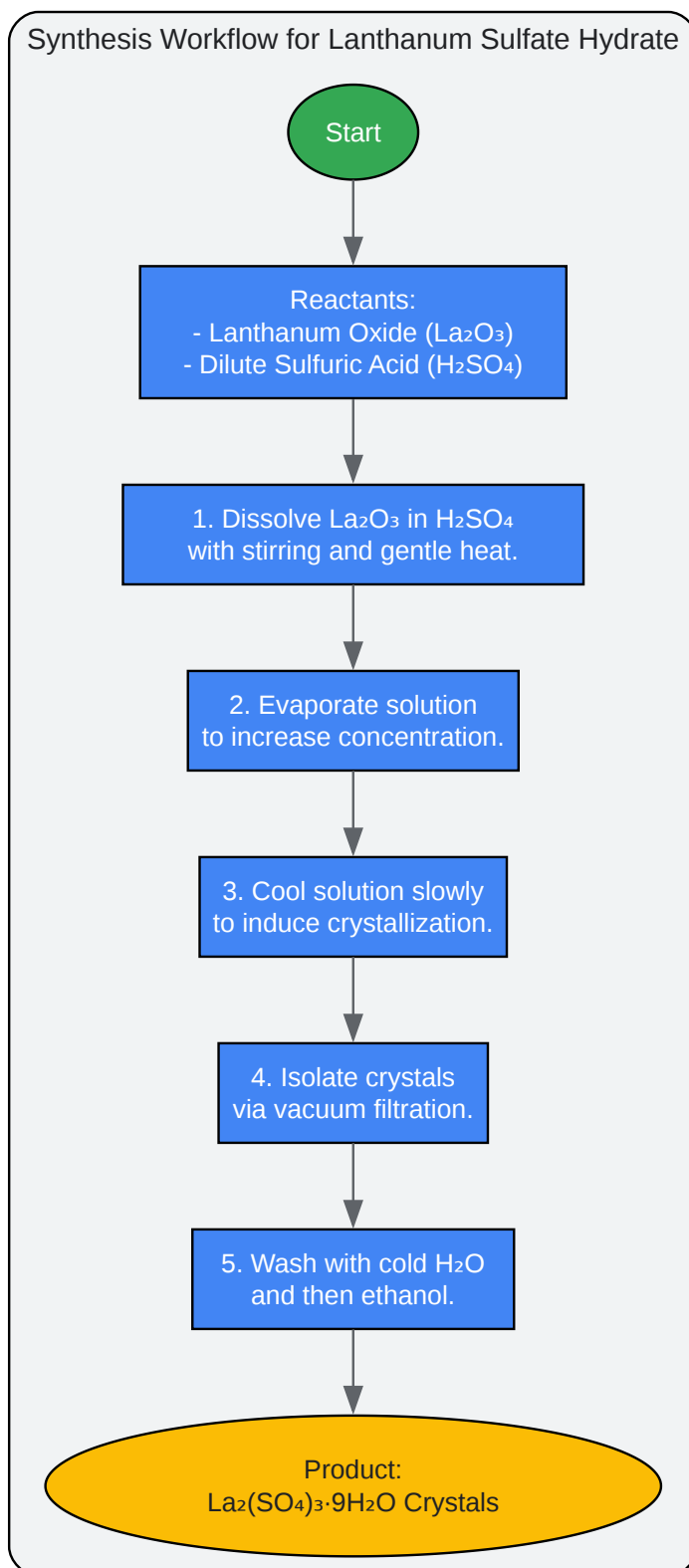
Synthesis of Lanthanum Sulfate Nonahydrate

This protocol describes the preparation of hydrated **lanthanum sulfate** from lanthanum oxide.

Methodology:

- **Reactant Preparation:** Carefully measure a stoichiometric amount of lanthanum(III) oxide (La_2O_3). Prepare a dilute solution of sulfuric acid (H_2SO_4).
- **Reaction:** Slowly add the lanthanum oxide powder to the stirred, dilute sulfuric acid solution. The reaction is exothermic and should be controlled. The reaction is: $\text{La}_2\text{O}_3 + 3\text{H}_2\text{SO}_4 \rightarrow \text{La}_2(\text{SO}_4)_3 + 3\text{H}_2\text{O}$.
- **Heating and Dissolution:** Gently heat the mixture to ensure all the oxide has reacted and dissolved completely.
- **Evaporation and Crystallization:** Reduce the volume of the solution by evaporation. Allow the concentrated solution to cool slowly to room temperature, which will induce the crystallization of **lanthanum sulfate** nonahydrate.^[1]
- **Isolation:** Collect the resulting white crystals by vacuum filtration.

- **Washing and Drying:** Wash the crystals with a small amount of cold deionized water to remove any excess acid, followed by a rinse with ethanol. Dry the product in a desiccator, as it is deliquescent.



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A workflow for the laboratory synthesis of **lanthanum sulfate**.

Characterization by Thermal Analysis

Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA) are used to study the thermal decomposition of **lanthanum sulfate** hydrates.

Methodology:

- A small, precisely weighed sample of $\text{La}_2(\text{SO}_4)_3 \cdot 9\text{H}_2\text{O}$ is placed in a crucible within the TGA/DTA instrument.
- The sample is heated at a constant rate (e.g., $10\text{ }^\circ\text{C}/\text{min}$) under a controlled atmosphere (e.g., air or nitrogen).
- The TGA instrument records the change in mass as a function of temperature, revealing the loss of water and sulfur oxides.
- The DTA instrument records the difference in temperature between the sample and a reference, identifying endothermic and exothermic events corresponding to dehydration and decomposition.[9]

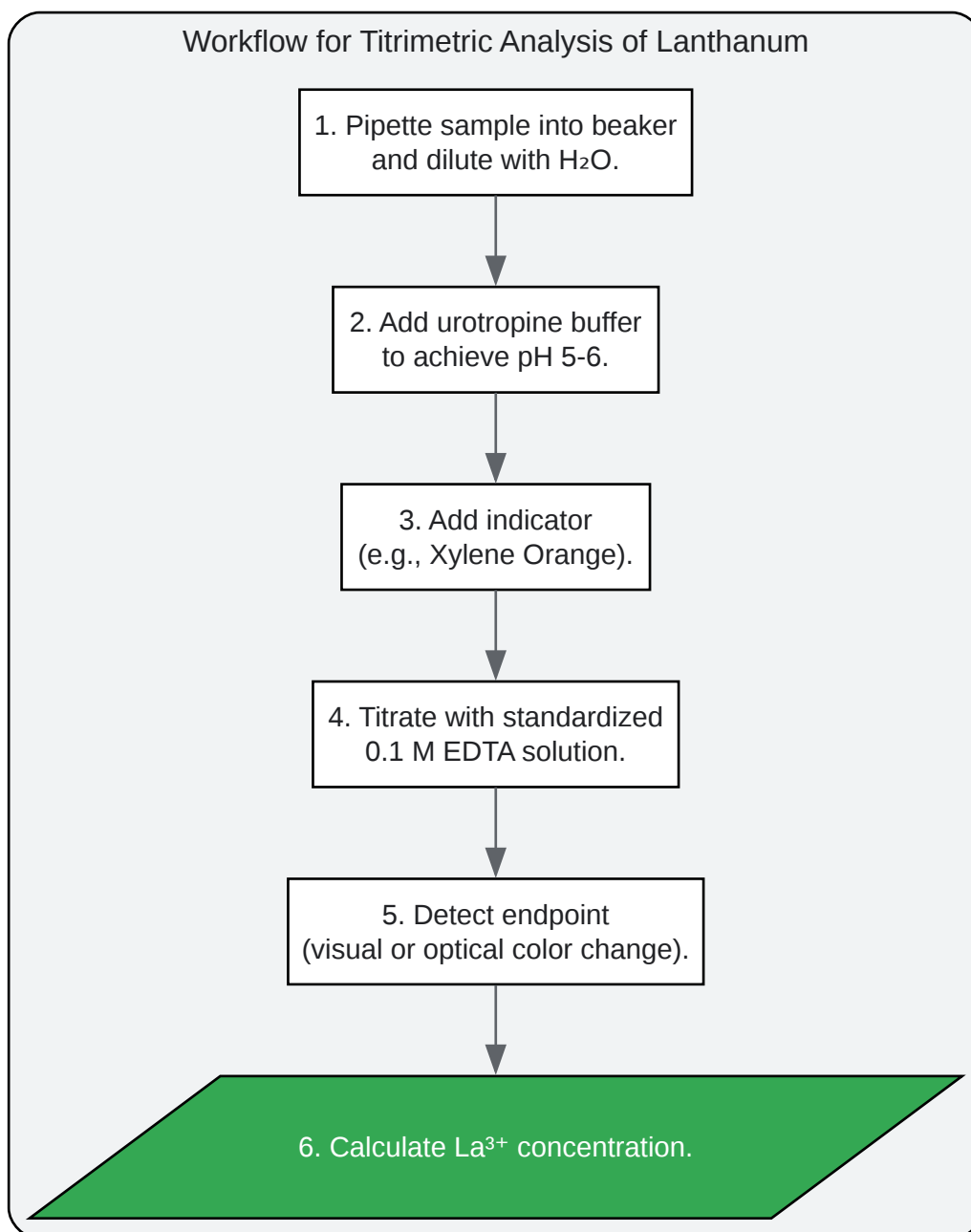
Quantitative Analysis by Complexometric Titration

The concentration of lanthanum in a solution can be determined by titration with ethylenediaminetetraacetic acid (EDTA).

Methodology:

- **Sample Preparation:** An accurately measured volume of the lanthanum-containing sample is placed in a beaker and diluted with deionized water.
- **Buffering:** A buffer solution (e.g., urotropine) is added to adjust and maintain the pH of the solution between 5 and 6.[16]
- **Indicator:** A suitable colorimetric indicator, such as Xylene Orange or Eriochrome Black T, is added to the solution.[16]
- **Titration:** The solution is titrated with a standardized 0.1 M EDTA solution. The EDTA forms a stable complex with the La^{3+} ions.

- Endpoint Detection: The endpoint is reached when all La^{3+} ions have been complexed by the EDTA, indicated by a distinct color change of the indicator. An optical sensor can be used for precise endpoint detection.[16] The concentration of lanthanum is calculated from the volume of EDTA used.



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A logical workflow for the quantitative analysis of lanthanum.

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References

- 1. Lanthanum(III) sulfate - Wikipedia [en.wikipedia.org]
- 2. americanelements.com [americanelements.com]
- 3. nbinno.com [nbinno.com]
- 4. jameasaifiyah.edu [jameasaifiyah.edu]
- 5. chemimpex.com [chemimpex.com]
- 6. Lanthanum sulfate | La₂O₁₂S₃ | CID 159259 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Lanthanum Sulfate La₂(SO₄)₃.xH₂O Supplier [attelements.com]
- 8. lanthanum sulfate [chemister.ru]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. Thermal decomposition of the rare earth sulfates of cerium(III), cerium(IV), lanthanum(III) and samarium(III) (Journal Article) | OSTI.GOV [osti.gov]
- 12. mdpi.com [mdpi.com]
- 13. researchgate.net [researchgate.net]
- 14. webelements.com [webelements.com]
- 15. researchgate.net [researchgate.net]
- 16. ysi.com [ysi.com]
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